

3-Chloro-6-iodopyrazine-2-carboxylic acid MSDS safety data

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Compound of Interest

Compound Name: 3-Chloro-6-iodopyrazine-2-carboxylic acid

Cat. No.: B15247001

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An In-Depth Technical Guide to the Safety and Handling of 3-Chloro-6-iodopyrazine-2-carboxylic acid

Preamble: A Note on Scientific Diligence

This document serves as a comprehensive technical guide on the safe handling of 3-chloro-6-iodopyrazine-2-carboxylic acid. As of the date of this publication, a formally verified Material Safety Data Sheet (MSDS) for this specific chemical entity is not publicly available.

Consequently, this guide has been constructed by a Senior Application Scientist through a rigorous process of data extrapolation from structurally analogous compounds. The primary analogs referenced include 6-chloropyrazine-2-carboxylic acid and other halogenated pyrazine derivatives. This approach is rooted in the established principles of chemical hazard assessment, where structural similarities often imply comparable toxicological and reactivity profiles. Researchers, scientists, and drug development professionals are advised to treat this compound with the caution required for a novel substance whose toxicological properties have not been fully investigated.

Section 1: Chemical Identity and Structural Analysis

- Chemical Name: 3-Chloro-6-iodopyrazine-2-carboxylic acid
- Molecular Formula: $C_5H_2ClIN_2O_2$
- Molecular Weight: 312.44 g/mol

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- Structure:

The structure reveals a pyrazine ring, a heterocyclic scaffold common in pharmaceutical development, substituted with three key functional groups: a carboxylic acid, a chlorine atom, and an iodine atom. The presence of halogens and an acidic group dictates its likely reactivity and physiological interactions, forming the basis for the safety protocols outlined herein.

Section 2: Extrapolated Hazard Identification and Classification

Based on the hazard classifications of close structural analogs, 3-chloro-6-iodopyrazine-2-carboxylic acid is anticipated to be a hazardous substance.^{[1][2][3]} The following GHS-style classifications should be assumed until empirical data becomes available.

Anticipated Hazard Statements:

- Harmful if swallowed.^{[1][3]}
- Causes skin irritation.^{[1][2][3]}
- Causes serious eye irritation.^{[1][2][3]}
- May cause respiratory irritation.^{[1][2][3][4]}

Data Summary Table: Hazard Profile of Structural Analogs

Hazard Classification	6-Chloropyrazine-2-carboxylic acid[1][2]	Other Halogenated Pyrazines[3][4]	Anticipated for Target Compound
Acute Oral Toxicity	Category 4 (Harmful)	Category 4 (Harmful)	Harmful if swallowed
Skin Corrosion/Irritation	Category 2 (Irritant)	Category 2 (Irritant)	Causes skin irritation
Serious Eye Damage/Irritation	Category 2 (Irritant)	Category 2A (Irritant)	Causes serious eye irritation
STOT - Single Exposure	Category 3 (Respiratory Irritation)	Category 3 (Respiratory Irritation)	May cause respiratory irritation

Causality Behind Hazard Assessment: The pyrazine core, when substituted with electron-withdrawing groups like halogens and a carboxylic acid, can act as an irritant. The acidic nature of the carboxylic acid group contributes to skin and eye irritation. Fine, solid particles of such compounds are easily aerosolized and, when inhaled, can irritate the mucosal surfaces of the respiratory tract.[1][2]

Section 3: Proactive First-Aid Measures

Rapid and appropriate first-aid is critical to mitigate exposure. The following protocols are based on established best practices for similar chemical classes.[2][3][4]

- General Advice: In case of any doubt or if symptoms persist, seek immediate medical attention. Always show this safety guide to the attending physician.[3][5]
- If Inhaled: Immediately move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][3][4]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and copious amounts of water for at least 15 minutes. If skin irritation develops and persists, consult a physician.[2][4]
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally. Remove contact lenses if

present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[2][4]

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth thoroughly with water and then have the person drink plenty of water. Call a physician or poison control center immediately.[3][5]

Section 4: Fire and Explosion Hazard Data

While not considered highly flammable, containers may burn if exposed to fire, releasing hazardous decomposition products.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂). Select media appropriate for the surrounding fire.[3][5]
- Specific Hazards Arising from the Chemical: Combustion of this compound is expected to produce toxic and corrosive fumes.
 - Carbon oxides (CO, CO₂)[6]
 - Nitrogen oxides (NO_x)[5][6]
 - Hydrogen chloride (HCl) gas[4]
 - Hydrogen iodide (HI) gas
- Advice for Firefighters: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[3][5] Evacuate personnel to a safe area and prevent fire-extinguishing water from contaminating surface water or ground water systems.

Section 5: Accidental Release and Containment Protocol

A systematic approach is required to handle spills safely and effectively, preventing secondary contamination.

Step-by-Step Spill Response Protocol:

- Evacuate: Immediately clear the area of all non-essential personnel and move upwind of the spill.[5]
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear appropriate personal protective equipment (see Section 7), including a dust respirator, chemical-resistant gloves, safety goggles, and a lab coat.[3][7]
- Contain Spill: Prevent the material from entering drains, sewers, or waterways.[5][7]
- Clean-Up (Solid Spill):
 - Gently sweep or scoop the material to avoid generating dust.[5][7]
 - Use a vacuum cleaner equipped with a HEPA filter for finer residues if available.[8]
 - Place the collected material into a suitable, labeled, and sealable container for disposal.[5][8]
- Decontaminate: Wash the spill area thoroughly with soap and water.
- Dispose: Dispose of the waste material through a licensed professional waste disposal service.[7]

Section 6: Safe Handling and Storage

Proactive measures during handling and storage are paramount to ensuring researcher safety.

Handling Protocols:

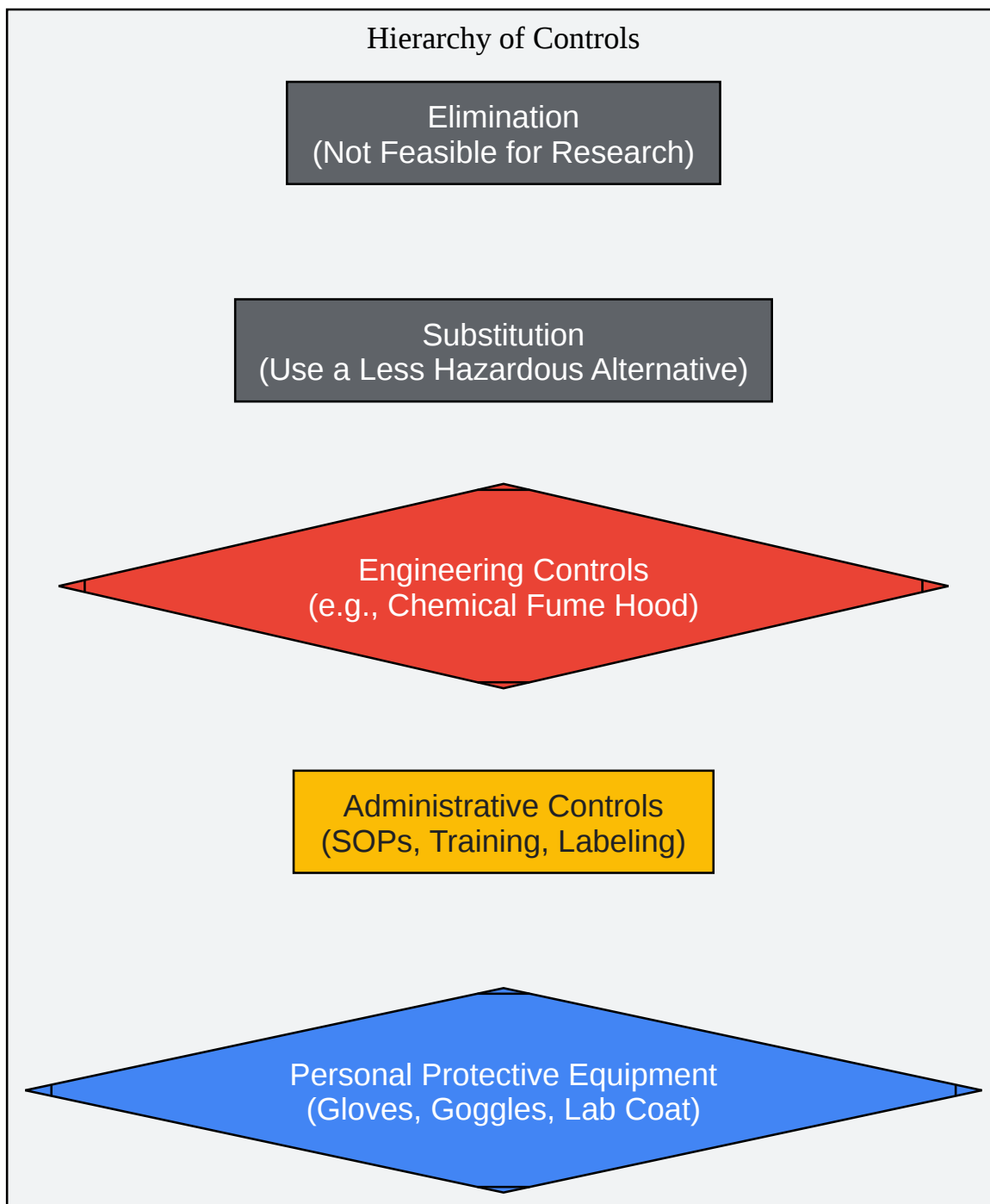
- Engineering Controls: All handling operations involving this solid compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] Ensure eyewash stations and safety showers are readily accessible.[2]
- Personal Hygiene: Avoid all personal contact, including inhalation.[1] Do not eat, drink, or smoke in the laboratory. Wash hands and face thoroughly after handling and before breaks.[1][7][8]

- Procedural Controls: Avoid the formation and dispersion of dust.^[7] Keep containers tightly sealed when not in use.^{[1][8]}

Storage Conditions:

- Container: Store in the original, tightly closed container.^[8]
- Environment: Keep in a cool, dry, and well-ventilated area.^{[4][8]}
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.^[4]

Workflow Diagram: Hierarchy of Controls for Safe Chemical Handling



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

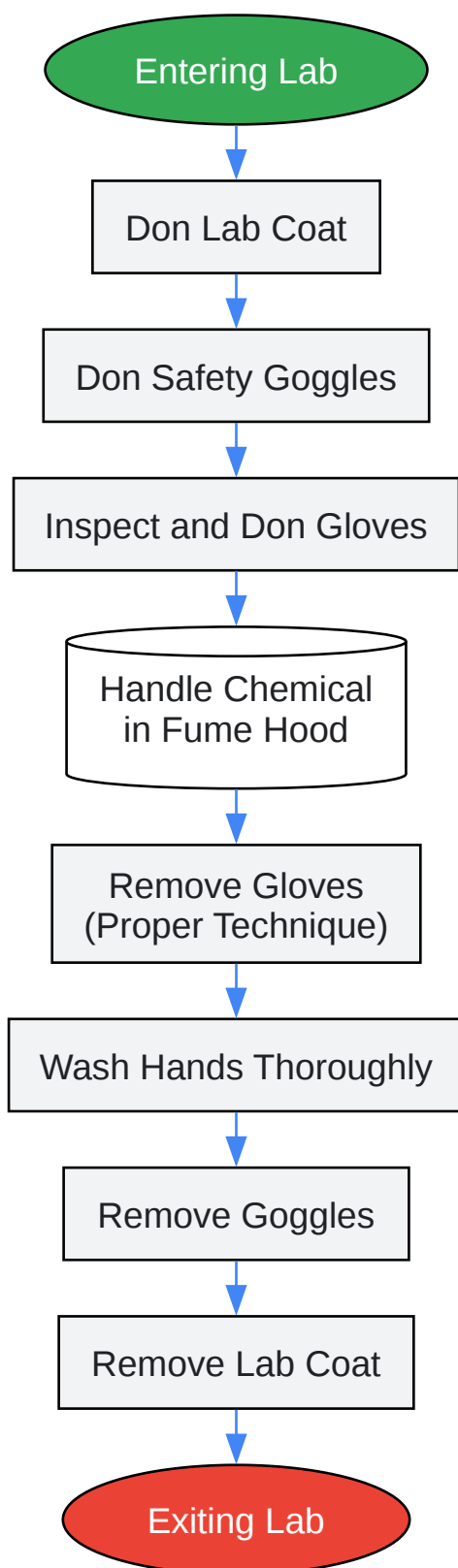
Section 7: Exposure Controls and Personal Protection

A multi-layered approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale and Source
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against dust particles and splashes. Must comply with EN 166 (EU) or NIOSH (US) standards. [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a full-coverage lab coat.	Prevents skin contact and irritation. Gloves must be inspected before use and disposed of properly. [3] [7]
Respiratory Protection	For nuisance exposures or spill clean-up, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use an ABEK-P2 (EU) or OV/AG/P99 (US) respirator.	Required when engineering controls are insufficient or during emergencies to prevent respiratory tract irritation. [5]

PPE Workflow Diagram



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Caption: Standard workflow for donning and doffing Personal Protective Equipment.

Section 8: Physical and Chemical Properties

No empirical data for 3-chloro-6-iodopyrazine-2-carboxylic acid is available. The data for the close structural analog, 6-Chloropyrazine-2-carboxylic acid, is provided for reference.

Property	Value for 6-Chloropyrazine-2-carboxylic acid
Appearance	Off-white solid[4]
Odor	Odorless[4]
Melting Point	169 - 172 °C / 336 - 342 °F
Solubility	No data available

Section 9: Stability and Reactivity Profile

- Reactivity: The product is expected to be stable under standard ambient conditions.
- Chemical Stability: Stable under recommended storage conditions.[4]
- Conditions to Avoid: Excess heat, formation of dust, and exposure to incompatible materials. [4]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[4]
- Hazardous Decomposition Products: Under fire conditions, will decompose to form carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen iodide gas.[4][6]

Section 10: Toxicological Profile (Extrapolated)

The toxicological properties of 3-chloro-6-iodopyrazine-2-carboxylic acid have not been fully investigated.[3][5] Information from analogs strongly suggests the following:

- Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.
- Acute Effects:

- Inhalation: May cause respiratory tract irritation.[2]
- Skin Contact: Causes skin irritation.[2]
- Eye Contact: Causes serious eye irritation.[2]
- Ingestion: Harmful if swallowed.[1][3]
- Chronic Effects: No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity for this compound or its close analogs.[3][5] It is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[3][7]

Section 11: Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Treatment Methods: Offer surplus and non-recyclable solutions to a licensed disposal company.[3][5][7] Do not allow the product to enter drains.[5][7]
- Contaminated Packaging: Dispose of as unused product in a sealed, properly labeled container.[5][7]

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